

Application Notes & Protocols: In Vitro Assays for Endothelin (16-21)

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Compound of Interest

Compound Name: *Endothelin (16-21)*

Cat. No.: *B050446*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Endothelin (16-21), also known as IRL 1620, is a synthetic hexapeptide fragment of Endothelin-1 (ET-1). It is a highly selective agonist for the Endothelin B (ETB) receptor. This selectivity makes it a valuable tool for investigating the specific roles of the ETB receptor in various physiological and pathological processes, including its potential as a therapeutic target. For instance, IRL 1620 has been shown to induce angiogenesis and neurogenesis, suggesting its potential in repairing tissue damage after events like a stroke. It is also being explored for its ability to increase blood flow to tumors, potentially enhancing the efficacy of cancer therapies.

These application notes provide detailed protocols for common in vitro assays used to characterize the activity and signaling pathways of **Endothelin (16-21)**.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for **Endothelin (16-21)** from various in vitro studies.

Parameter	Value	Cell Line / System	Receptor	Reference
Binding Affinity (Ki)	0.16 nM	Human Girardi heart cells	ETB	
Binding Affinity (Ki)	0.28 nM	Rat brain	ETB	
Binding Affinity (IC50)	0.23 nM	CHO cells expressing human ETB	ETB	
Functional Potency (EC50)	2.5 nM	Rat stomach strips (Contraction)	ETB	
Functional Potency (EC50)	0.89 nM	Rabbit saphenous vein (Contraction)	ETB	

Experimental Protocols

Receptor Binding Assay (Competitive Binding)

This protocol determines the binding affinity (Ki) of **Endothelin (16-21)** for the ETB receptor by measuring its ability to compete with a radiolabeled ligand.

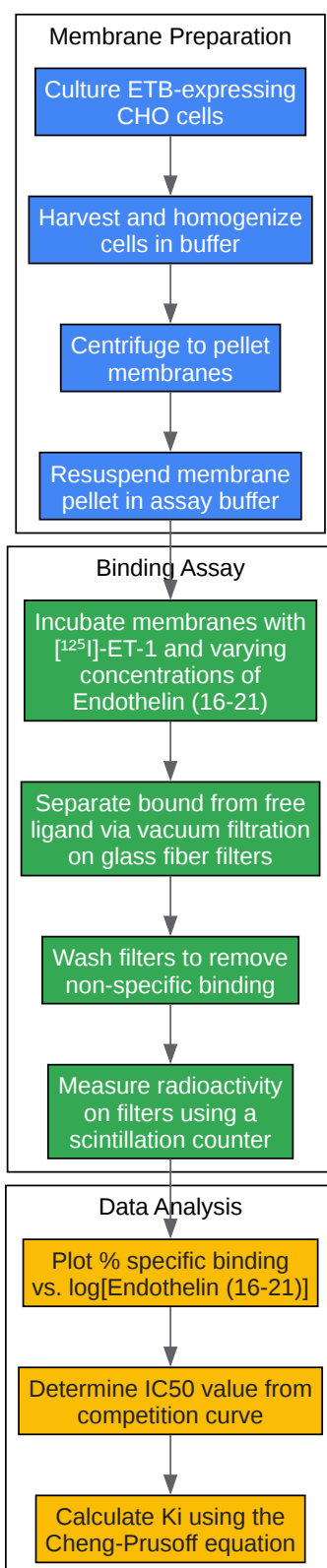
Objective: To determine the inhibitory constant (Ki) of **Endothelin (16-21)** at the ETB receptor.

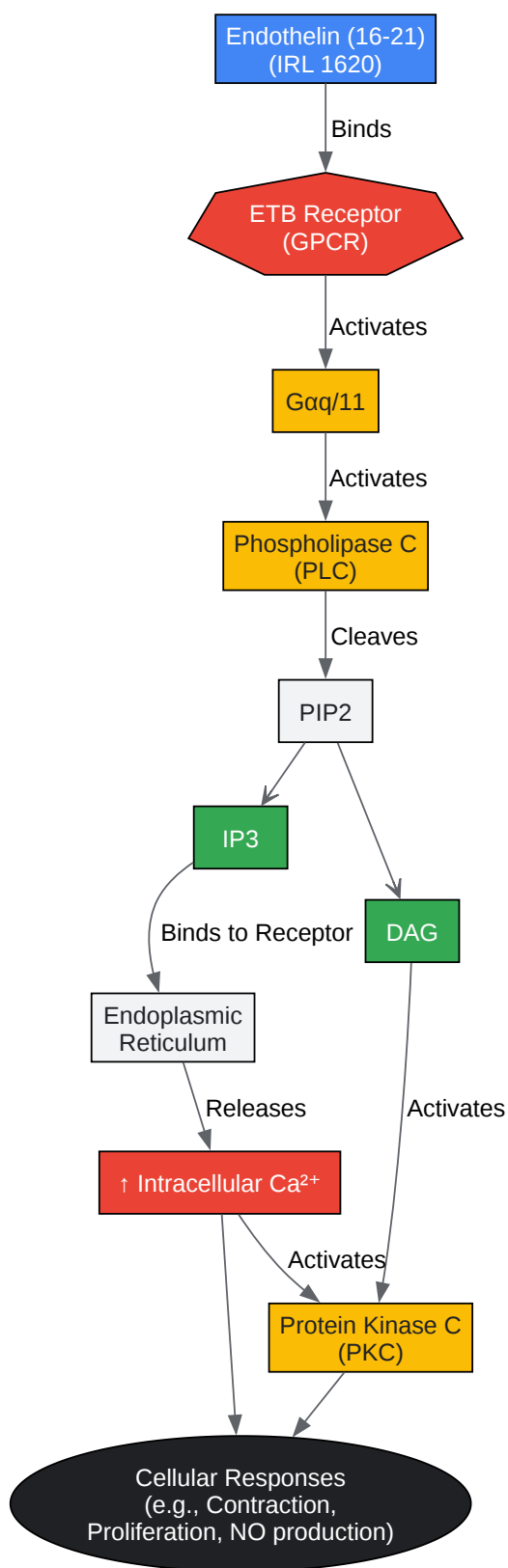
Materials:

- CHO-K1 cells stably expressing human ETB receptors (or other suitable cell line)
- Cell culture medium (e.g., Ham's F-12 with 10% FBS)
- Membrane preparation buffer (50 mM Tris-HCl, pH 7.4)
- Assay buffer (50 mM Tris-HCl, 25 mM MgCl₂, 0.1% BSA, pH 7.4)

- Radioligand: [¹²⁵I]-ET-1 or [¹²⁵I]-ET-3
- Non-labeled competitor: **Endothelin (16-21)** (IRL 1620)
- Non-specific binding control: Unlabeled ET-1 (1 μM)
- Scintillation cocktail
- Glass fiber filters (e.g., Whatman GF/C)
- Scintillation counter

Workflow Diagram:





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